

# 3,5-Difluoropropiophenone chemical properties and structure

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## Compound of Interest

Compound Name: 3,5-Difluoropropiophenone

Cat. No.: B1345727

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## 3,5-Difluoropropiophenone: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the chemical properties, structure, and available experimental data for **3,5-Difluoropropiophenone**. It is intended to serve as a valuable resource for professionals in research, development, and academia who are interested in utilizing this compound in their work.

## Chemical Structure and Identification

**3,5-Difluoropropiophenone** is an aromatic ketone characterized by a propiophenone core with two fluorine atoms substituted at the 3 and 5 positions of the phenyl ring.

Identifier	Value
IUPAC Name	1-(3,5-difluorophenyl)propan-1-one
CAS Number	135306-45-5
Molecular Formula	C <sub>9</sub> H <sub>8</sub> F <sub>2</sub> O
SMILES	CCC(=O)C1=CC(=CC(=C1)F)F
InChI	InChI=1S/C9H8F2O/c1-2-9(12)6-3-7(10)5-8(11)4-6/h3-5H,2H2,1H3
InChIKey	FVDQWXARVQADKN-UHFFFAOYSA-N

## Physicochemical Properties

A summary of the key physicochemical properties of **3,5-Difluoropropiophenone** is presented below. These properties are essential for understanding the compound's behavior in various experimental and applied settings.

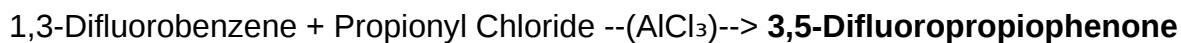
Property	Value	Source
Molecular Weight	170.16 g/mol	<a href="#">[1]</a>
Appearance	Colorless crystalline solid	<a href="#">[2]</a>
Melting Point	45-47 °C	<a href="#">[2]</a>
Boiling Point	82 °C at 10 mmHg	N/A
Density	1.166 ± 0.06 g/cm <sup>3</sup> (Predicted)	N/A
Solubility	Good solubility in organic solvents such as alcohols, ethers, and ketones. <a href="#">[2]</a>	N/A
Stability	Stable at room temperature; decomposes at high temperatures. <a href="#">[2]</a>	N/A

# Experimental Protocols

## Synthesis via Friedel-Crafts Acylation

A plausible method for the synthesis of **3,5-Difluoropropiophenone** is the Friedel-Crafts acylation of 1,3-difluorobenzene with propionyl chloride, catalyzed by a Lewis acid such as aluminum chloride. While a specific protocol for this exact compound is not readily available in the literature, the following procedure is adapted from a well-established protocol for a similar isomer.<sup>[3]</sup>

Reaction Scheme:



Materials:

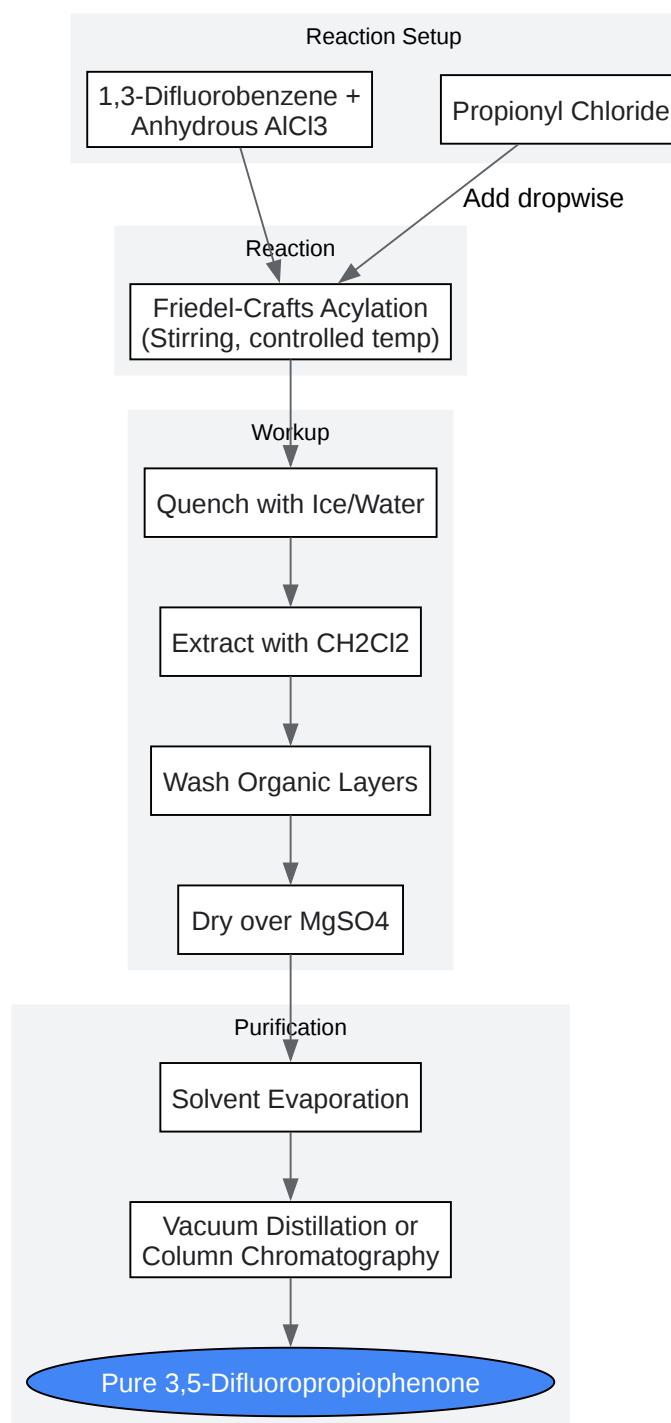
- 1,3-Difluorobenzene
- Propionyl chloride
- Anhydrous aluminum chloride ( $\text{AlCl}_3$ )
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- Ice
- Water
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )

Procedure:

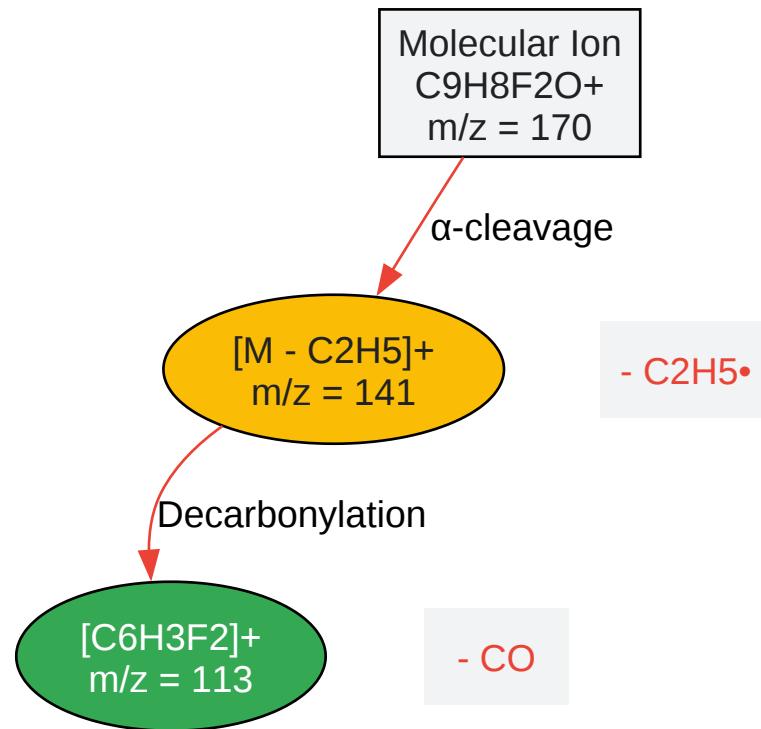
- To a stirred mixture of 1,3-difluorobenzene and anhydrous aluminum chloride in a suitable reaction vessel, slowly add propionyl chloride dropwise. The temperature should be maintained at a low level, for instance, by using an ice bath.
- After the addition is complete, allow the mixture to stir at room temperature or gentle heat (e.g., 50-55 °C) for several hours to ensure the reaction goes to completion.

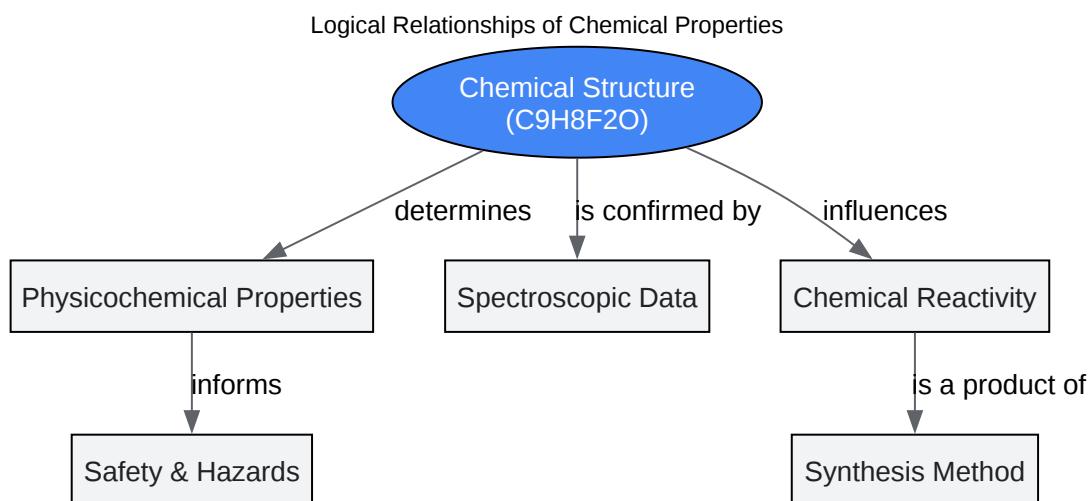
- Cool the reaction mixture and cautiously pour it into a beaker containing a mixture of crushed ice and water to quench the reaction and decompose the aluminum chloride complex.
- Transfer the mixture to a separatory funnel. Extract the aqueous layer with dichloromethane.
- Combine the organic layers and wash them with water, followed by a brine solution.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- The resulting crude product can be purified by vacuum distillation or column chromatography to yield pure **3,5-Difluoropropiophenone**.

## Synthesis Workflow for 3,5-Difluoropropiophenone



## Proposed Mass Spectrometry Fragmentation Pathway





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## References

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- 2. chembk.com [chembk.com]
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